

Performance Showdown: Pigment Red 170 vs. Pigment Red 22 in Automotive Coatings

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Compound of Interest

Compound Name: *Pigment red 22*

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A comprehensive comparison of two red pigments reveals a clear winner for the demanding automotive sector. This guide delves into the performance characteristics of Pigment Red 170 and **Pigment Red 22**, supported by quantitative data and standardized experimental protocols, to inform researchers and coating scientists in their formulation decisions.

In the world of automotive coatings, the selection of pigments is critical to achieving not only vibrant and appealing colors but also ensuring long-term durability against harsh environmental conditions. This guide provides a detailed comparison between two organic red pigments, Pigment Red 170 and **Pigment Red 22**, to elucidate their respective performance capabilities in automotive applications.

Pigment Red 170, a naphthol AS pigment, is widely recognized for its high performance and is a staple in the automotive industry.^[1] In contrast, **Pigment Red 22**, a monoazo pigment, is more commonly utilized in less demanding applications such as printing inks, textile printing, and general industrial paints.^{[2][3][4]} This analysis will demonstrate through comparative data why Pigment Red 170 is the superior choice for the rigorous demands of automotive coatings.

Executive Summary of Performance

Property	Pigment Red 170	Pigment Red 22	Suitability for Automotive Coatings
Chemical Structure	Naphthol AS	Monoazo	-
Typical Applications	Automotive OEM and refinish, industrial paints, coil coatings ^[5]	Printing inks, textile printing, air-drying and latex paints ^{[2][3][4]}	Pigment Red 170 is specifically recommended for automotive use.
Lightfastness (Blue Wool Scale, 1-8)	6-8 (Good to Excellent) ^[6]	5 (Moderate)	Pigment Red 170's higher rating indicates superior color stability upon light exposure.
Weather Resistance	Excellent ^[7]	Good to Moderate ^[2]	Essential for exterior automotive components, Pigment Red 170 shows better durability.
Heat Stability	180-280°C ^{[6][8]}	~150°C	Pigment Red 170 withstands the high temperatures of automotive baking processes.
Solvent Resistance	Good to Excellent	Moderate ^[2]	Critical for resistance to fuels, oils, and other automotive fluids.
Chemical Resistance (Acid & Alkali)	Excellent (Rating of 5) ^[5]	Good (Rating of 4)	Pigment Red 170 offers superior protection against environmental and chemical fallout.

In-Depth Performance Analysis

Lightfastness and Weather Resistance

Automotive coatings are constantly exposed to UV radiation, moisture, and temperature fluctuations, which can lead to color fading and degradation of the coating. Pigment Red 170 exhibits excellent lightfastness, typically rated between 6 and 8 on the Blue Wool Scale, signifying very good to outstanding resistance to fading.[6] Its robust chemical structure contributes to its exceptional weather resistance, making it suitable for OEM and refinish applications.[7]

Pigment Red 22, on the other hand, has a moderate lightfastness rating of around 5. This level of performance is adequate for its primary applications in inks and textiles but falls short of the stringent requirements for automotive exteriors. While it is described as having "good" weather resistance, this is in the context of less demanding applications.[2]

Heat Stability

The manufacturing process for automobiles involves baking the coatings at elevated temperatures, typically ranging from 120°C to 180°C.[9] Pigments used in these coatings must be able to withstand these temperatures without changing color. Pigment Red 170 demonstrates excellent thermal stability, with reported heat resistance in the range of 180°C to 280°C, making it highly suitable for these processes.[6][8]

Pigment Red 22 has a significantly lower heat stability, generally around 150°C. This limitation makes it unsuitable for the high-temperature baking cycles common in automotive production, as it would likely lead to color shifts and degradation of the coating's appearance.

Chemical and Solvent Resistance

Vehicles are regularly exposed to a variety of chemicals, including gasoline, oils, and cleaning agents. The pigments in the coating must be resistant to these substances to prevent bleeding, staining, or degradation. Pigment Red 170 shows good to excellent resistance to both acids and alkalis, as well as various organic solvents.[5] Technical datasheets often rate its resistance to acids and alkalis as 5 out of 5.[5]

Pigment Red 22 offers moderate solvent resistance and good alkali and soap resistance, which are sufficient for its typical use cases.[2] However, its performance in this regard is

generally considered inferior to that of high-performance pigments like Pigment Red 170, making it a riskier choice for automotive applications where exposure to harsh chemicals is common.

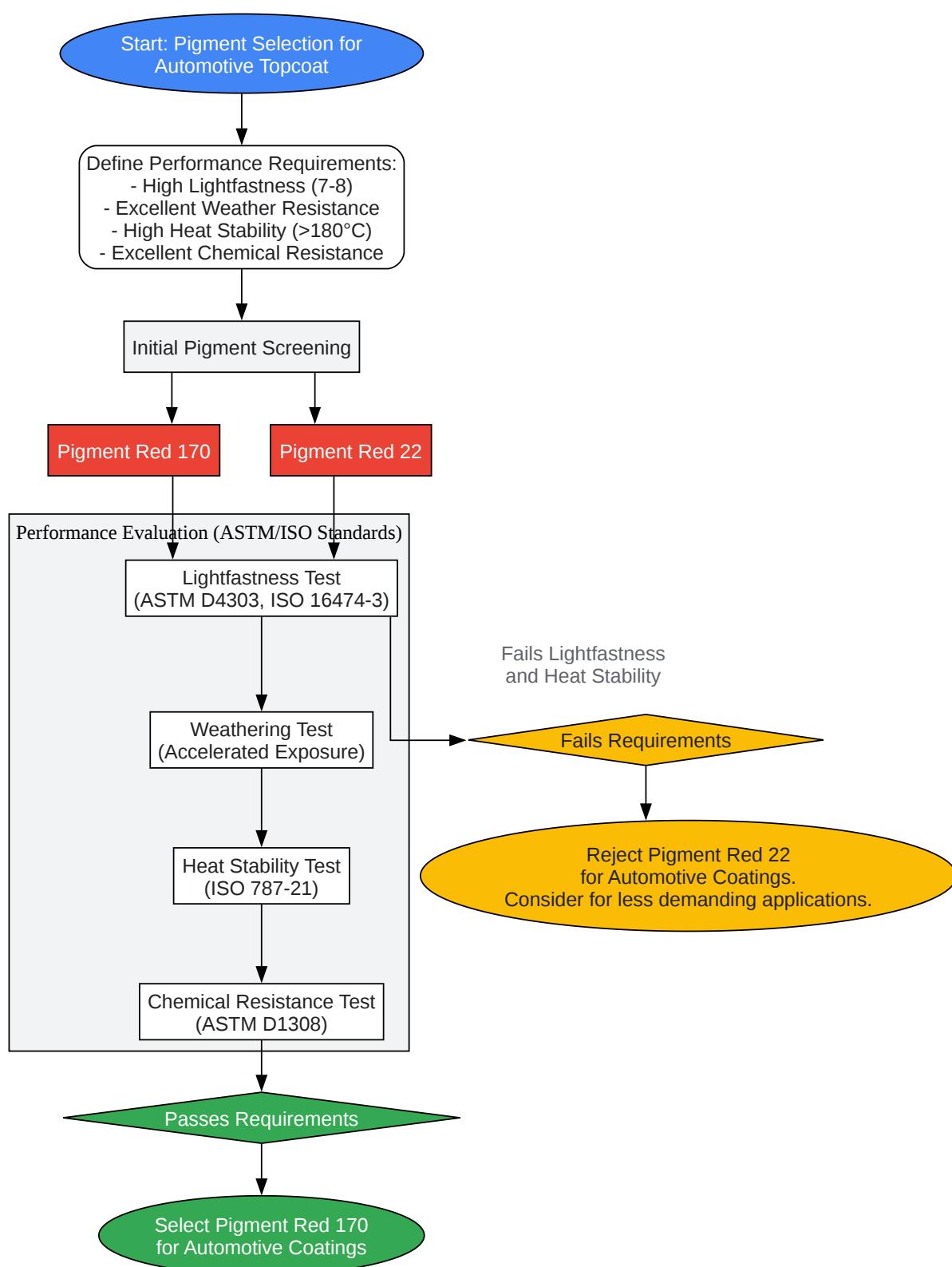
Experimental Protocols

To ensure consistent and reliable evaluation of pigment performance in automotive coatings, standardized testing methodologies are employed. The following are key experimental protocols relevant to the properties discussed:

- Lightfastness and Weather Resistance:
 - ASTM D4303: Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials. While for artists' materials, the principles of xenon-arc exposure to simulate sunlight are relevant.[10][11]
 - ISO 16474-3: Paints and varnishes — Methods of exposure to laboratory light sources — Part 3: Fluorescent UV lamps. This standard is crucial for assessing the durability of coatings against UV radiation.[12]
 - Accelerated Weathering: Performed using equipment that simulates exposure to sunlight, moisture, and temperature changes. Automotive specifications often require minimal color change after 2000-5000 hours of such exposure.[9]
- Heat Stability:
 - ISO 787-21: General methods of test for pigments and extenders — Part 21: Comparison of heat stability of pigments. This method involves preparing a paint system with the pigment, applying it to a panel, and baking it at various temperatures to observe any color change.[13]
- Chemical Resistance:
 - ASTM D1308: Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes. This test evaluates the resistance of a coating to various chemical agents by spot testing.[14]

- ISO 12944-6: Paints and varnishes — Corrosion protection of steel structures by protective paint systems — Part 6: Laboratory performance test methods. This standard includes methods for testing resistance to water and chemicals.[[15](#)]

Logical Flow for Pigment Selection in Automotive Coatings

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Caption: Pigment selection workflow for automotive coatings.

Conclusion

The comparative analysis clearly indicates that Pigment Red 170 is the superior and appropriate choice for automotive coatings, while **Pigment Red 22** is not recommended for such high-performance applications. The excellent lightfastness, weather resistance, heat stability, and chemical resistance of Pigment Red 170 meet the stringent demands of the automotive industry, ensuring both aesthetic appeal and long-term durability. In contrast, the performance characteristics of **Pigment Red 22** are better suited for applications with lower durability requirements, such as printing inks and certain industrial paints. This guide underscores the importance of selecting pigments based on robust performance data and standardized testing to meet the specific challenges of the intended application.

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